

Application Notes and Protocols for ALG-055009

Administration in Preclinical Models

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Compound of Interest

Compound Name: ALG-055009

Cat. No.: B15540696

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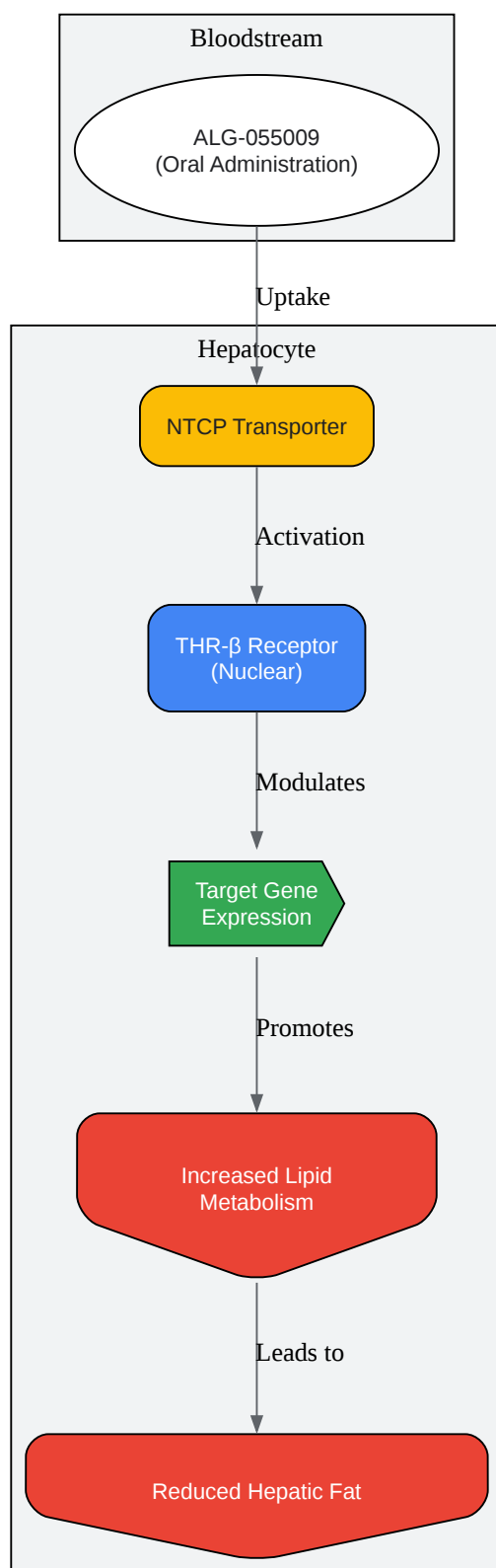
For Researchers, Scientists, and Drug Development Professionals

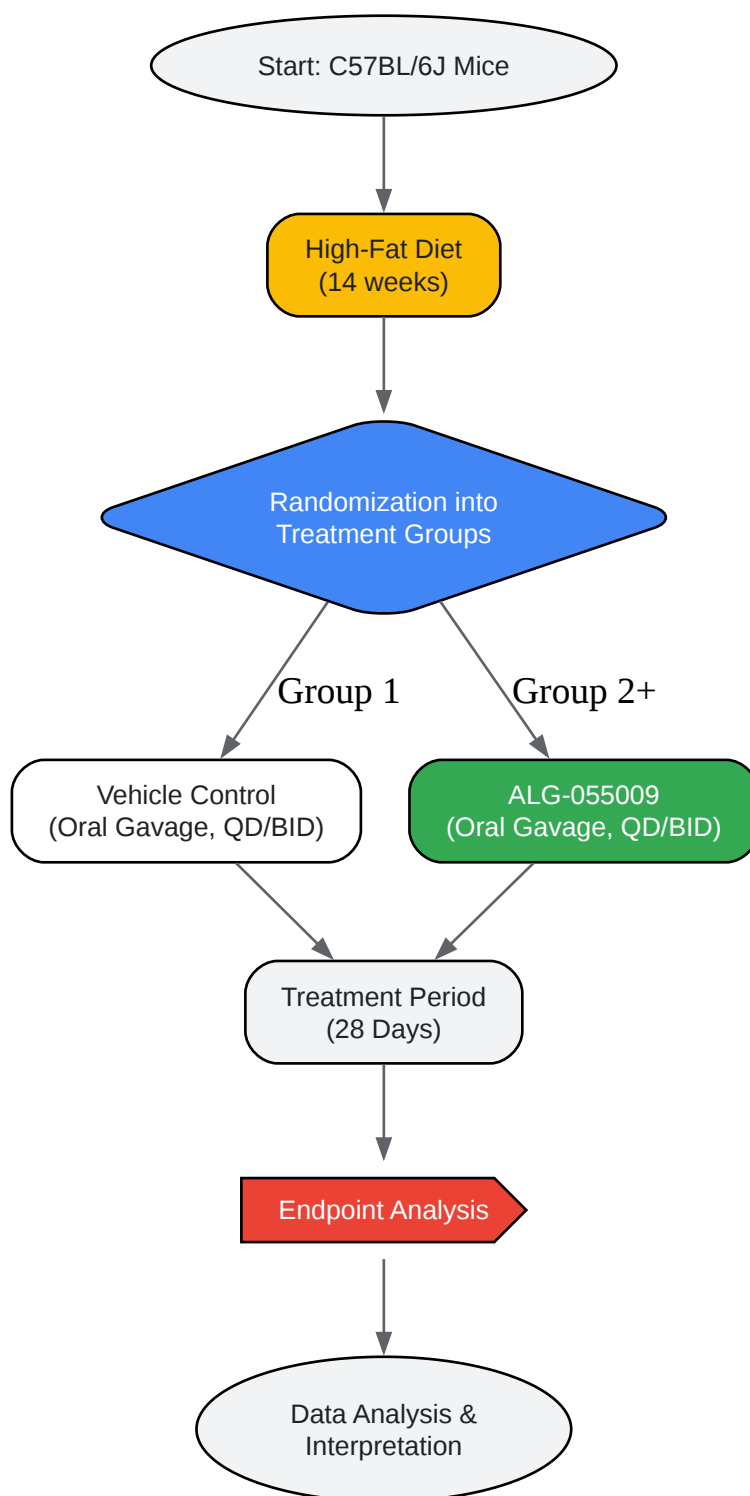
These application notes provide a comprehensive overview of the preclinical administration and evaluation of **ALG-055009**, a potent and selective thyroid hormone receptor-beta (THR- β) agonist. The protocols and data presented are synthesized from available preclinical study information to guide researchers in designing and executing relevant experiments for the study of metabolic dysfunction-associated steatohepatitis (MASH) and related metabolic disorders.

Mechanism of Action

ALG-055009 is a second-generation THR- β agonist. The thyroid hormone receptor-beta is the predominant form of the receptor in the liver and plays a crucial role in lipid metabolism.^[1] By selectively activating THR- β in the liver, **ALG-055009** stimulates the metabolism of cholesterol and fat, leading to a reduction in hepatic steatosis (fatty liver) and potentially preventing the progression to more severe liver fibrosis.^[1]

The signaling pathway for **ALG-055009** involves its binding to THR- β in hepatocytes. This activation leads to the regulation of target genes involved in lipid metabolism and cholesterol homeostasis.





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References

- 1. [2minutemedicine.com](https://www.2minutemedicine.com) [2minutemedicine.com]
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